

Sodium Methanolate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Sodium methanolate

Cat. No.: B050351

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This technical guide provides an in-depth overview of the safety data for **sodium methanolate** (also known as sodium methylate), a highly reactive and hazardous chemical compound. This document is intended for researchers, scientists, and professionals in drug development who handle this substance. The following sections detail the physical and chemical properties, toxicological data, handling and storage protocols, and emergency procedures associated with **sodium methanolate**.

Hazard Identification and Classification

Sodium methanolate is a flammable, corrosive, and self-heating substance that reacts violently with water.^{[1][2]} It is classified under multiple hazard categories according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 1: GHS Hazard Classification for **Sodium Methanolate**

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Self-heating substances and mixtures	1	H251: Self-heating; may catch fire ^[3]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage ^[4]
Acute toxicity, Oral	4	H302: Harmful if swallowed ^[5]

Physical and Chemical Properties

Sodium methanolate is a white, hygroscopic, amorphous powder.[6][7][8] It is highly soluble in methanol and ethanol and decomposes in water.[7]

Table 2: Physical and Chemical Properties of **Sodium Methanolate**

Property	Value	Reference
Molecular Formula	CH ₃ ONa	[9]
Molecular Weight	54.02 g/mol	[10]
Melting Point	127 °C (decomposes)	[10]
Auto-ignition Temperature	88 °C	[11]
Flash Point	33 °C (for 30% solution in methanol)	[12]
Decomposition Temperature	> 126 °C in air	[8]

Toxicological Data

The primary toxicological hazards of **sodium methanolate** are its corrosivity and acute toxicity upon ingestion.[13][14] The corrosive action is primarily due to its rapid hydrolysis to form sodium hydroxide and methanol.[8]

Table 3: Acute Toxicity Data for **Sodium Methanolate**

Route of Exposure	Species	Test	Value	Reference
Oral	Rat	LD50	1687 mg/kg	[5][13][15]
Dermal	Rat	LD50	> 2000 mg/kg	[5][8]

Experimental Protocols

The toxicological data presented in this guide are primarily derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD Guideline 401)

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.[\[16\]](#)

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of fasted experimental animals (typically rodents), with one dose per group.[\[16\]](#)
- Procedure:
 - Healthy, young adult rodents are acclimatized to laboratory conditions.[\[16\]](#)
 - Animals are fasted overnight prior to dosing.[\[16\]](#)
 - The substance is administered in a single dose via a stomach tube.[\[16\]](#)
 - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.[\[12\]](#)
 - Necropsies are performed on all animals at the end of the observation period.[\[16\]](#)

Acute Dermal Toxicity (OECD Guideline 402)

This guideline outlines a procedure for assessing the short-term toxic effects of a substance applied to the skin.[\[15\]](#)

- Principle: The test substance is applied to a shaved area of the skin of experimental animals (typically rats) and held in contact for 24 hours.[\[1\]](#)[\[15\]](#)
- Procedure:
 - The fur is removed from the dorsal area of the test animals approximately 24 hours before the test.[\[17\]](#)

- The test substance is applied uniformly over an area of at least 10% of the body surface.
[1][15]
- The treated area is covered with a porous gauze dressing.[1]
- After a 24-hour exposure period, the residual test substance is removed.[1]
- Animals are observed daily for 14 days for signs of toxicity and mortality.[15]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

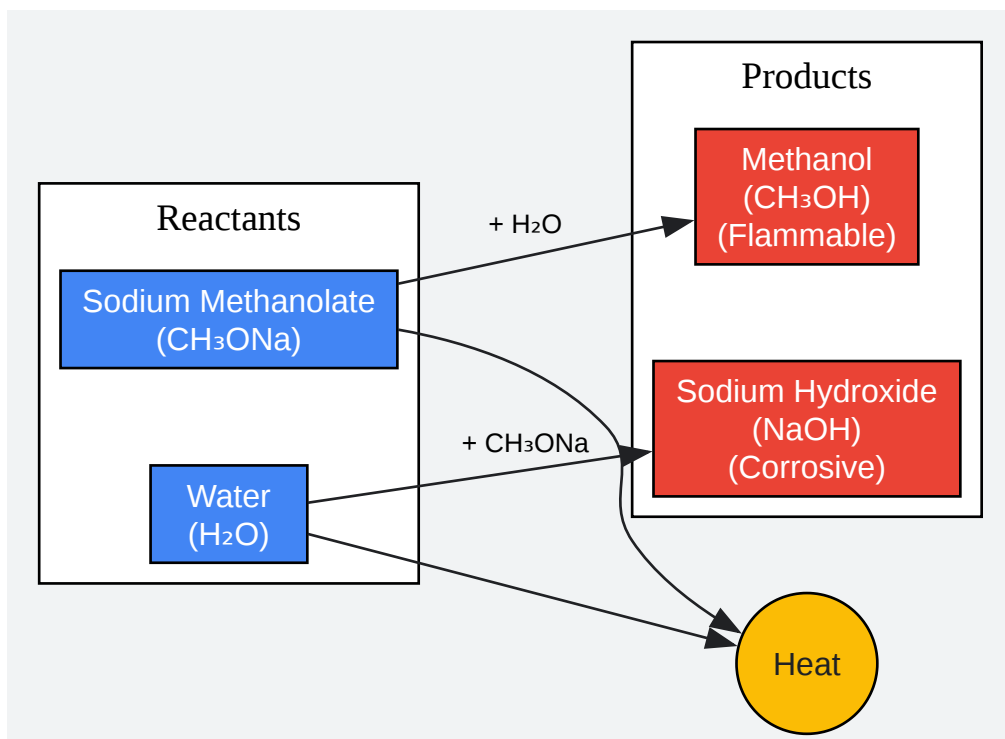
This test evaluates the potential of a substance to cause skin irritation or corrosion.[6][12]

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit.[12]
- Procedure:
 - The substance (0.5 g for solids) is applied to the test site and covered with a gauze patch.
[12]
 - The exposure period is typically 4 hours.[12]
 - After exposure, the residual substance is removed.[12]
 - The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal, and observations may continue for up to 14 days.[2][7]
 - Skin reactions are scored to determine the level of irritation or corrosion.[6]

Visualizations

Reactivity of Sodium Methanolate with Water

The following diagram illustrates the highly exothermic reaction of **sodium methanolate** with water, which produces flammable methanol and corrosive sodium hydroxide.[8][18]

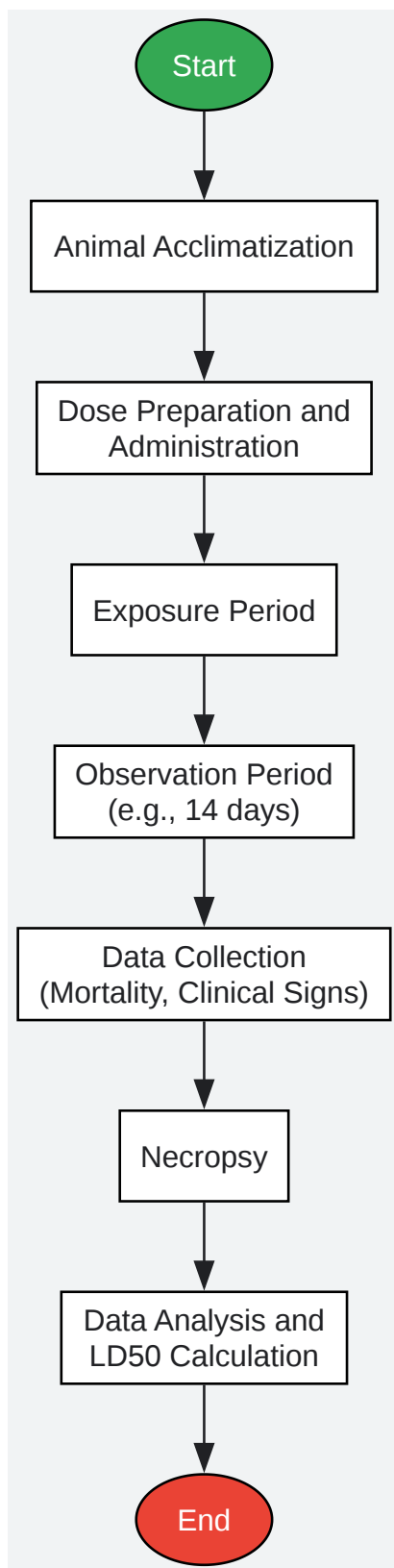


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Caption: Reaction of **sodium methanolate** with water.

General Experimental Workflow for Acute Toxicity Testing

This diagram outlines the general steps involved in conducting acute toxicity studies according to OECD guidelines.

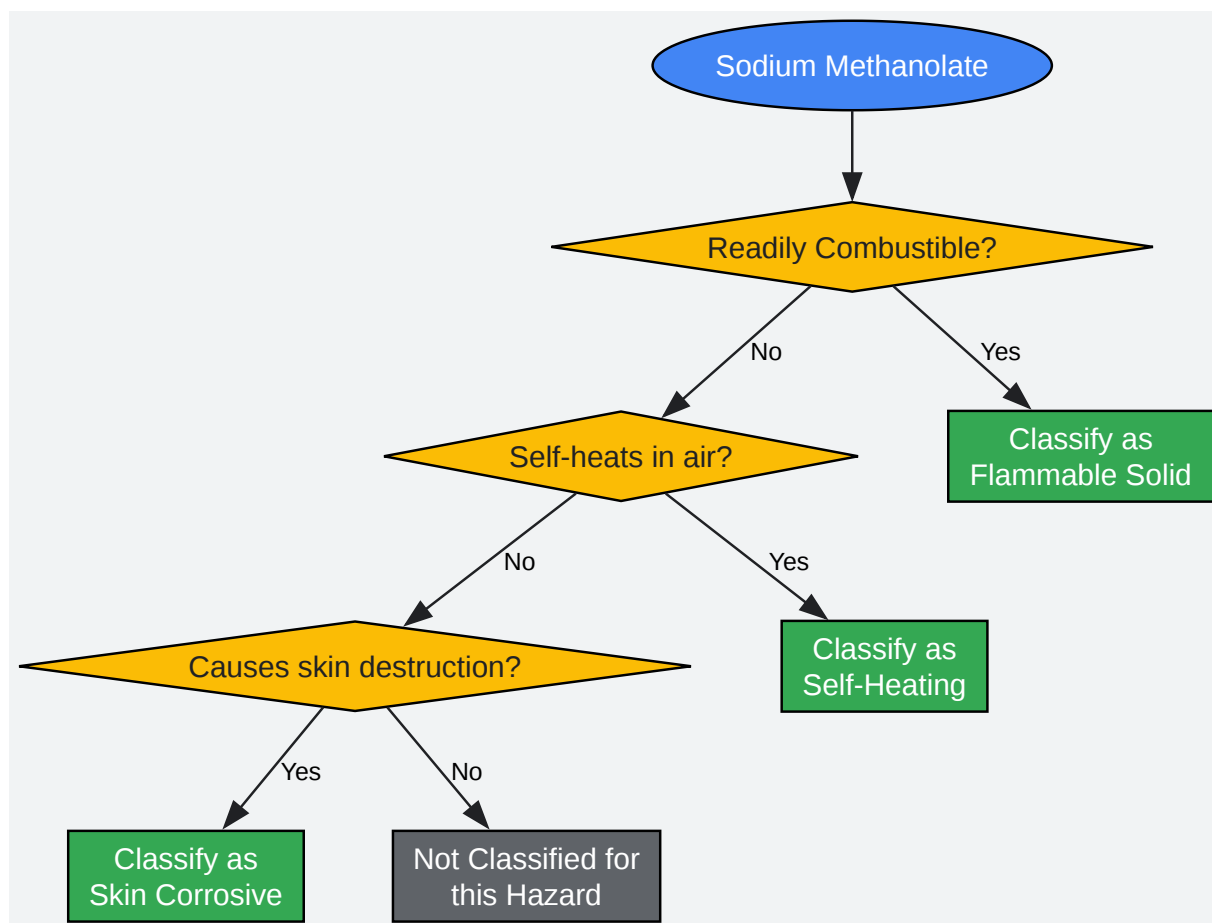


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Caption: General workflow for acute toxicity testing.

Logical Relationship for GHS Hazard Classification

This diagram illustrates the logical process for classifying a substance like **sodium methanolate** based on its hazardous properties according to GHS criteria.

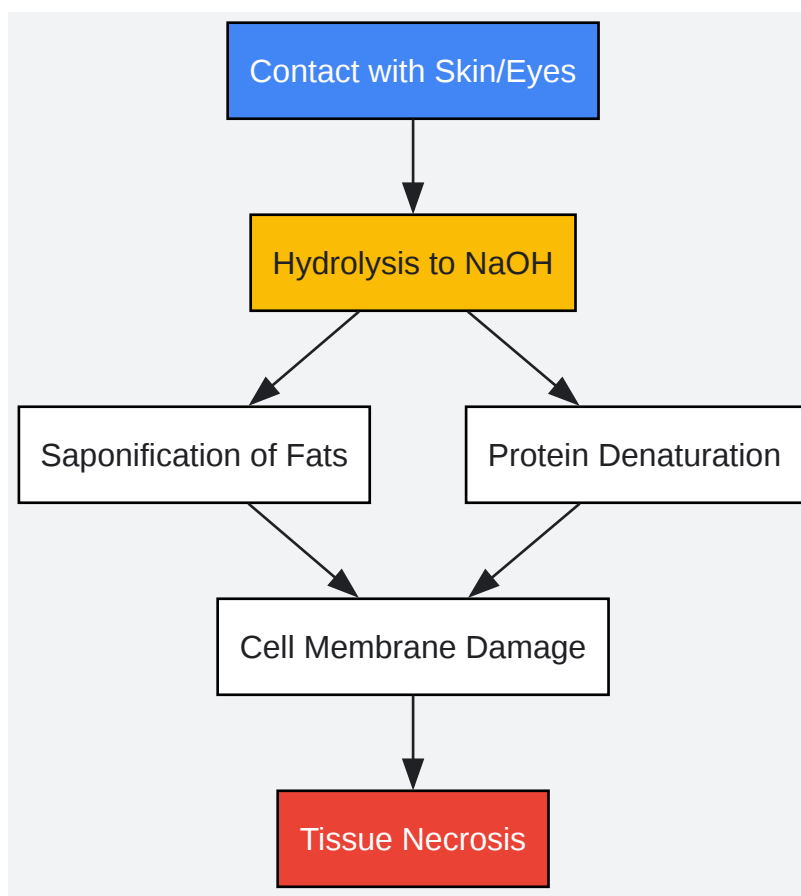


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Caption: GHS hazard classification decision logic.

Toxicological Pathway of a Corrosive Substance

The corrosive action of **sodium methanolate** is primarily due to its hydrolysis product, sodium hydroxide. This diagram illustrates the general mechanism of tissue damage caused by a strong base.



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Caption: General mechanism of corrosive tissue damage.

Handling, Storage, and Emergency Procedures

- **Handling:** Handle **sodium methanolate** in a well-ventilated area, away from heat, sparks, and open flames. Use non-sparking tools and prevent electrostatic discharge. Avoid contact with skin, eyes, and clothing, and do not breathe dust.
- **Storage:** Store in a cool, dry, fireproof area, separated from strong oxidants, acids, and metals.^[1] Keep containers tightly closed and protected from moisture.^[12]
- **First Aid:**
 - **Inhalation:** Move the victim to fresh air. Seek immediate medical attention.^[1]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. Rinse mouth. Seek immediate medical attention.[1]
- Fire Fighting: Use dry chemical, dry sand, or alcohol-resistant foam.[13] DO NOT use water, as it reacts violently with **sodium methanolate**.[19]
- Accidental Release: Evacuate the area and remove all ignition sources.[1][16] Cover the spilled material with dry sand or another non-combustible absorbent and collect it into a covered, dry container for disposal.[1][16] Do not allow the substance to enter drains or sewers.[1]

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